

O-Octylhydroxylamine Hydrobromide: A Comprehensive Technical Guide for Advanced Applications

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name:	O- octylhydroxylamine;hydrobromide
CAS No.:	65920-22-1
Cat. No.:	B15442825

[Get Quote](#)

This guide provides an in-depth exploration of O-octylhydroxylamine hydrobromide (HBr), a pivotal reagent in modern chemical biology, drug discovery, and materials science. We will dissect its core properties, synthesis, and multifaceted applications, moving beyond simple protocols to elucidate the underlying chemical principles and strategic considerations for its effective use in research and development.

Core Molecular Attributes of O-Octylhydroxylamine HBr

A foundational understanding of the physicochemical properties of O-octylhydroxylamine HBr is critical for its successful application. This section delineates its fundamental molecular characteristics.

Molecular Formula and Weight

The molecular identity of O-octylhydroxylamine HBr is defined by its constituent atoms and their collective mass. The octyl chain provides significant hydrophobicity, a key feature influencing its solubility and interaction with nonpolar moieties.

Attribute	Value
Chemical Formula	C ₈ H ₂₀ BrNO
Molecular Weight	226.16 g/mol

The hydrobromide salt form enhances the compound's stability and simplifies its handling and storage as a crystalline solid.

Chemical Structure

The structure of O-octylhydroxylamine HBr features a terminal oxyamine group, the cornerstone of its reactivity, and a flexible eight-carbon alkyl chain.

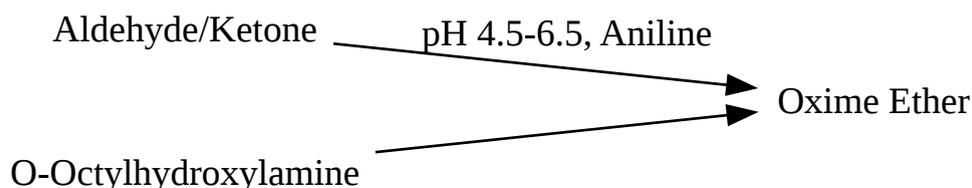
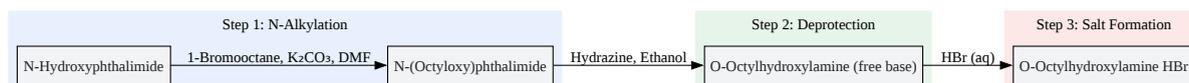
Caption: Chemical structure of O-octylhydroxylamine HBr.

Synthesis and Quality Control

The synthesis of O-octylhydroxylamine HBr is a well-established process, yet rigorous quality control is paramount to ensure its performance in sensitive applications.

Synthetic Workflow

A common and efficient route to O-octylhydroxylamine HBr involves the N-alkylation of a protected hydroxylamine species, followed by deprotection and salt formation. The use of N-hydroxyphthalimide is a classic strategy that affords good yields and simplifies purification.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [O-Octylhydroxylamine Hydrobromide: A Comprehensive Technical Guide for Advanced Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15442825#molecular-weight-and-formula-of-o-octylhydroxylamine-hbr>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com